

# Confirming JNK-1-IN-4 Target Engagement in Cells: A Comparative Guide

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## Compound of Interest

Compound Name: *Jnk-1-IN-4*

Cat. No.: *B15611922*

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This guide provides a comprehensive comparison of methodologies to confirm the cellular target engagement of **JNK-1-IN-4**, a potent JNK inhibitor. We present a detailed analysis of its performance alongside alternative JNK inhibitors, supported by experimental data and detailed protocols for key assays.

## JNK-1-IN-4: An Overview

**JNK-1-IN-4** is a selective inhibitor of c-Jun N-terminal kinases (JNKs), a family of serine/threonine protein kinases involved in cellular responses to stress, inflammation, and apoptosis. Dysregulation of the JNK signaling pathway is implicated in a variety of diseases, making JNK inhibitors like **JNK-1-IN-4** valuable tools for research and potential therapeutic development. Confirming that a compound engages its intended target within the complex cellular environment is a critical step in its validation.

## Comparative Analysis of JNK Inhibitors

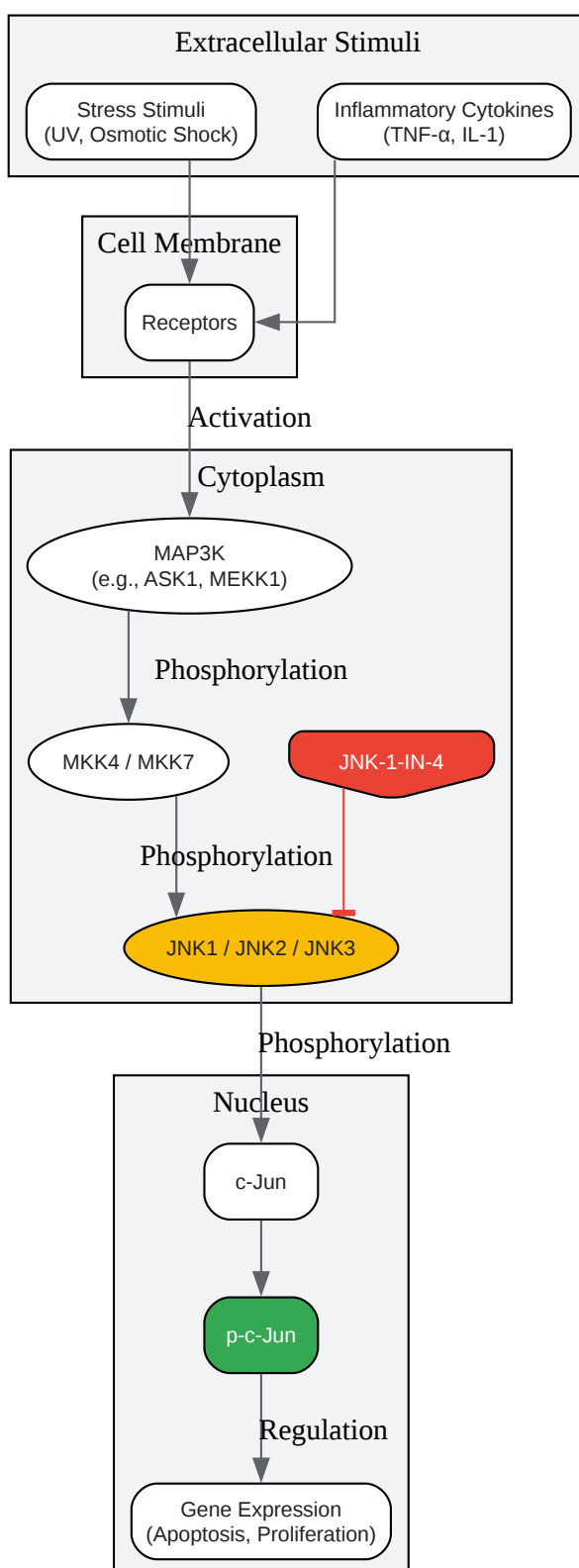
The efficacy of **JNK-1-IN-4** is best understood in the context of other widely used JNK inhibitors. The following table summarizes the inhibitory potency of **JNK-1-IN-4** and selected alternatives against the three JNK isoforms.

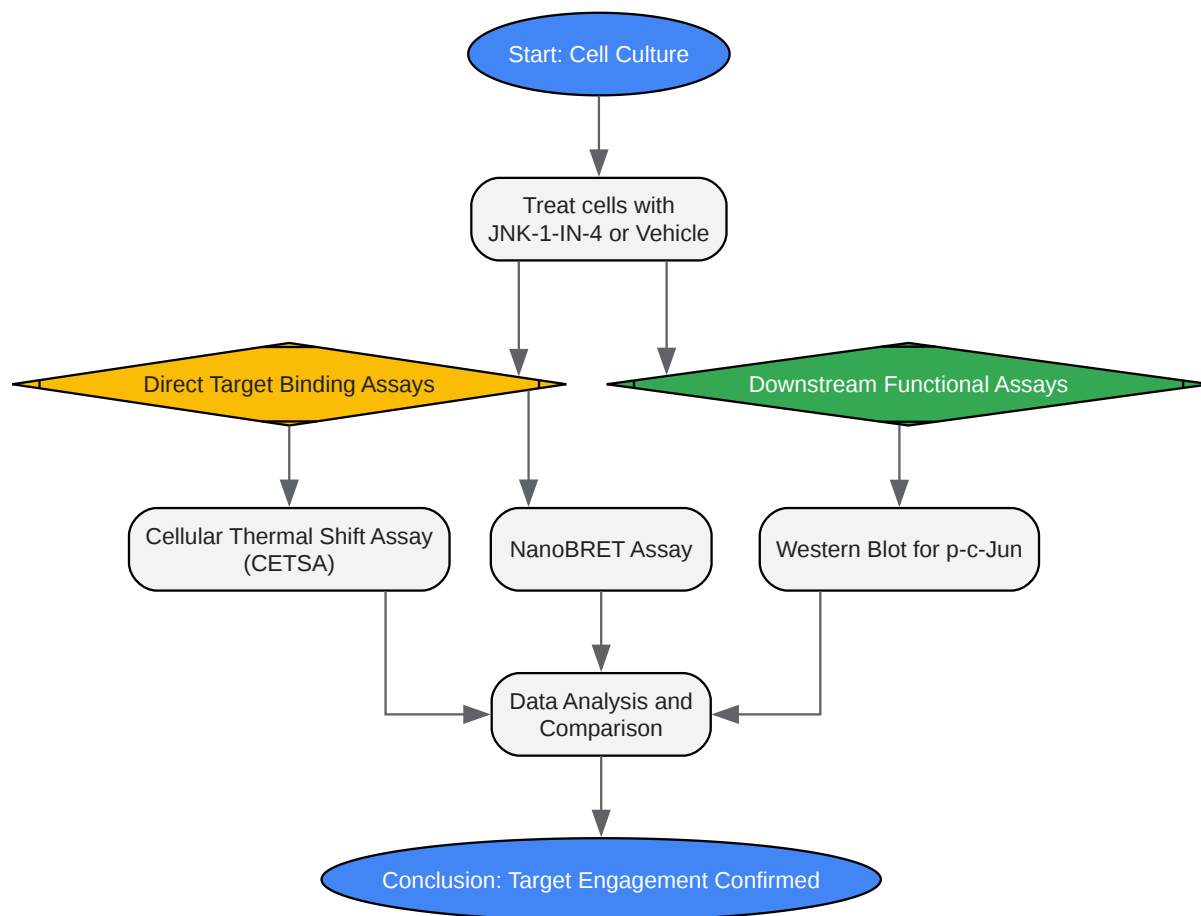
Inhibitor	JNK1 IC50 (nM)	JNK2 IC50 (nM)	JNK3 IC50 (nM)	Cellular p-c-Jun EC50 (nM)
JNK-1-IN-4	2.7	19.0	9.0	Not Reported
SP600125	40	40	90	~5,000-10,000
JNK-IN-8	4.7	18.7	1	~338-486
CC-930	61	7	6	Not Reported

Note: IC50 values represent the concentration of inhibitor required to reduce the in vitro activity of the kinase by 50%. Cellular EC50 values for p-c-Jun inhibition reflect the inhibitor's potency in a cellular context. Data is compiled from multiple sources and may not be directly comparable due to variations in experimental conditions.

## JNK Signaling Pathway

The JNK signaling cascade is a three-tiered kinase module. Various extracellular stimuli activate MAP3Ks, which in turn phosphorylate and activate MAP2Ks (MKK4 and MKK7). These dual-specificity kinases then phosphorylate and activate JNKs on threonine and tyrosine residues. Activated JNKs translocate to the nucleus to phosphorylate and activate transcription factors, most notably c-Jun, leading to the regulation of gene expression involved in diverse cellular processes.





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